

Unveiling Xanthiazone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Xanthiazone

Cat. No.: B150639

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This technical guide provides a comprehensive overview of **Xanthiazone**, a thiazinedione compound of interest for research and development in various scientific fields. This document outlines potential suppliers, key chemical and physical properties, and insights into its biological activities, offering a valuable resource for researchers, scientists, and drug development professionals.

Sourcing and Procurement of Research-Grade Xanthiazone

Xanthiazone (CAS No. 212701-97-8) is available for research purposes from a number of specialized chemical suppliers. Researchers should inquire with these vendors for current pricing, availability, and detailed certificates of analysis.

Supplier	Purity	Available Quantities	Price (USD)	Notes
NatureStandard	HPLC ≥98%	5mg	\$3,980.00	As of recent data.
MedchemExpress	Not specified	Inquire	Inquire	States "For research use only. We do not sell to patients." [1]
DC Chemicals	Not specified	100mg, 250mg	Inquire	Provides Safety Data Sheet.
ChemicalBook	Varies	Varies	Varies	Lists multiple suppliers.

Physicochemical Properties of Xanthiazone

A thorough understanding of **Xanthiazone**'s properties is crucial for its effective use in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₃ NO ₃ S	PubChem [2]
Molecular Weight	239.29 g/mol	PubChem [2]
CAS Number	212701-97-8	NatureStandard, DC Chemicals [3]
Appearance	Solid (form may vary)	General
Storage (Powder)	-20°C	DC Chemicals [1]
Storage (in Solvent)	-80°C	DC Chemicals [1]

Biological Activity and Potential Research Applications

Xanthiazone was first isolated from the fruits of *Xanthium strumarium* by Ma et al. in 1998. As a member of the thiazinedione class, it shares a structural motif with compounds known for a range of biological activities. While specific research on **Xanthiazone** is limited, the broader families of compounds it belongs to—xanthine derivatives and thiazolidinediones—are well-studied.

Antifungal Activity: Initial reports suggest that **Xanthiazone** exhibits anti-fungal properties. This warrants further investigation to determine its spectrum of activity and potential as a lead compound for novel antifungal agents.

Potential Mechanisms of Action (Inferred from Related Compounds): Derivatives of xanthine and thiazolidinedione are known to interact with several key signaling pathways. Researchers investigating **Xanthiazone** may consider exploring the following potential mechanisms:

- **Phosphodiesterase (PDE) Inhibition:** Xanthine derivatives are classic inhibitors of PDEs, leading to increased intracellular levels of cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP). This can impact a wide array of cellular processes, including inflammation and smooth muscle relaxation.
- **Adenosine Receptor Antagonism:** Many xanthines act as antagonists at adenosine receptors, which can modulate neurotransmission and inflammation.
- **Antioxidant Effects:** Some thiazolidinone derivatives have demonstrated antioxidant properties, which could be relevant in disease models involving oxidative stress.

Experimental Protocols

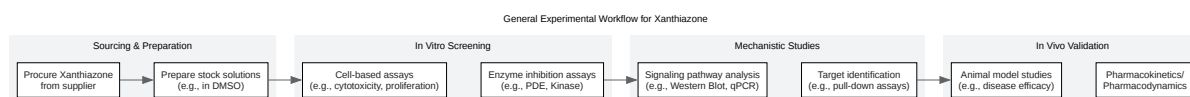
Due to the limited number of published studies specifically utilizing **Xanthiazone**, detailed experimental protocols are not readily available. Researchers should develop study-specific protocols based on the physicochemical properties outlined above and methodologies used for similar compounds. The original isolation of **Xanthiazone** was reported in *Phytochemistry*, 1998, volume 48, issue 6, on pages 1083-1085. This publication may provide foundational information for handling and characterization.

General Handling and Storage Recommendations: Based on supplier safety data sheets, the following precautions are advised:

- Handling: Avoid inhalation, and contact with eyes and skin. Use in a well-ventilated area[1].
- Personal Protective Equipment: Wear safety goggles, protective gloves, and impervious clothing[1].
- Storage: Store the powdered form at -20°C and solutions in solvent at -80°C to ensure stability[1].

Key Signaling Pathways and Experimental Workflows (Hypothetical)

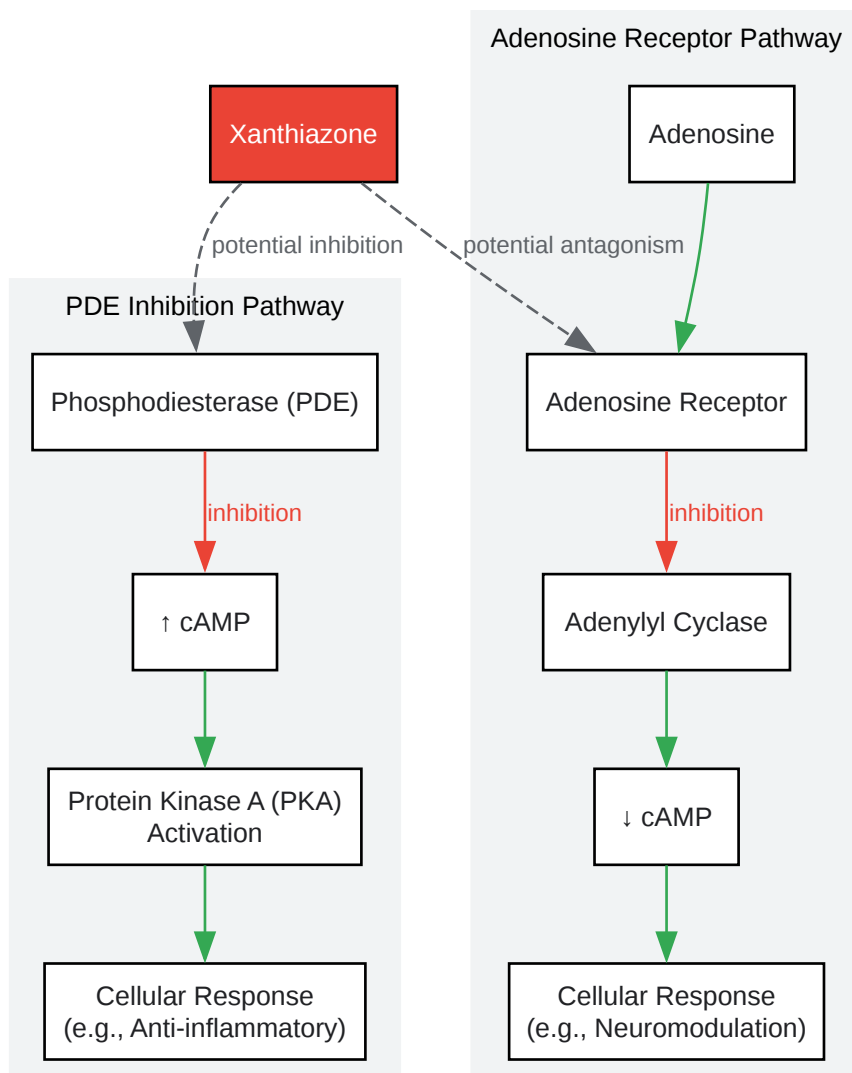
To facilitate future research, the following diagrams illustrate hypothetical signaling pathways that **Xanthiazone** might influence, based on the activities of related compounds, and a general experimental workflow for investigating its biological effects.



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Caption: A generalized workflow for the research and development of **Xanthiazone**.

Hypothetical Signaling Pathways for Xanthiazone

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Caption: Potential signaling pathways influenced by **Xanthiazone**.

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References

- 1. researchgate.net [researchgate.net]
- 2. ijrpc.com [ijrpc.com]
- 3. A new thiazinedione from Xanthium strumarium - PubMed [pubmed.ncbi.nlm.nih.gov]
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